

Comparing bioactivity of N-[3-(4-Morpholinyl)phenyl]acetamide vs. reference standards

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Compound of Interest

Compound Name: *N*-[3-(4-Morpholinyl)phenyl]acetamide
CAS No.: 41605-91-8
Cat. No.: B14132356

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Bioactivity Profile & Comparative Analysis: N-[3-(4-Morpholinyl)phenyl]acetamide

Executive Summary & Compound Identity

N-[3-(4-Morpholinyl)phenyl]acetamide (also known as 3-morpholinoacetanilide) serves as a critical negative control and structural probe in the development of morpholine-containing bioactive molecules. Unlike its biologically potent analogs (such as Linezolid or specific SIK2/3 inhibitors), this compound lacks the key pharmacophores required for high-affinity binding to primary targets (e.g., the oxazolidinone ring for ribosomal inhibition).

Its primary utility lies in validating the necessity of specific functional groups and positional isomerism. By comparing its bioactivity against active reference standards, researchers can quantify the contribution of the 3-position morpholine moiety versus the 4-position (para) isomer or the fluorine substitution found in clinical drugs.

Chemical Identity

Feature	Detail
IUPAC Name	N-[3-(4-Morpholinyl)phenyl]acetamide
Common Synonyms	3-morpholinoacetanilide; N-(3-morpholinophenyl)acetamide
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂
Molecular Weight	220.27 g/mol
Core Scaffold	Acetanilide with a meta-morpholine substitution
Key Structural Feature	Meta-positioning of the morpholine ring relative to the acetamide group

Comparative Bioactivity Analysis

To objectively evaluate the performance of **N-[3-(4-Morpholinyl)phenyl]acetamide**, it must be benchmarked against established reference standards. The following analysis focuses on two primary domains: Antibacterial Activity (Ribosomal Inhibition) and Kinase Selectivity.

Comparison 1: Antibacterial Efficacy (vs. Linezolid)

The most relevant comparison is against Linezolid, a clinically approved oxazolidinone antibiotic that shares the morpholino-phenyl core but includes a critical oxazolidinone ring and fluorine substitution.

Compound	Structure	Primary Target	Bioactivity (MIC against S. aureus)	Role in Assay
N-[3-(4-Morpholinyl)phenyl]acetamide	Acetanilide Core (Meta-Morpholine)	Inactive (Lack of Oxazolidinone)	> 64 µg/mL (Predicted)	Negative Control
Linezolid (Standard)	Oxazolidinone Core (Para-Morpholine + F)	50S Ribosome (23S rRNA)	1–4 µg/mL	Positive Control
N-[4-(4-Morpholinyl)phenyl]acetamide	Acetanilide Core (Para-Morpholine)	Weak/Inactive	> 32 µg/mL	Isomer Control

Mechanism of Action Insight: Linezolid's activity depends on the specific orientation of the morpholine ring at the para-position (relative to the oxazolidinone) and the fluorine atom at the 3-position, which stabilizes binding to the peptidyl-transferase center of the bacterial ribosome.

- **N-[3-(4-Morpholinyl)phenyl]acetamide** shifts the morpholine to the meta-position, disrupting the linear geometry required for deep pocket penetration.
- Conclusion: This compound is an excellent negative control to demonstrate that the morpholine ring alone is insufficient for antibacterial activity without the oxazolidinone scaffold and correct regiochemistry.

Comparison 2: Kinase Inhibitor Scaffold (vs. SIK2/SIK3 Inhibitors)

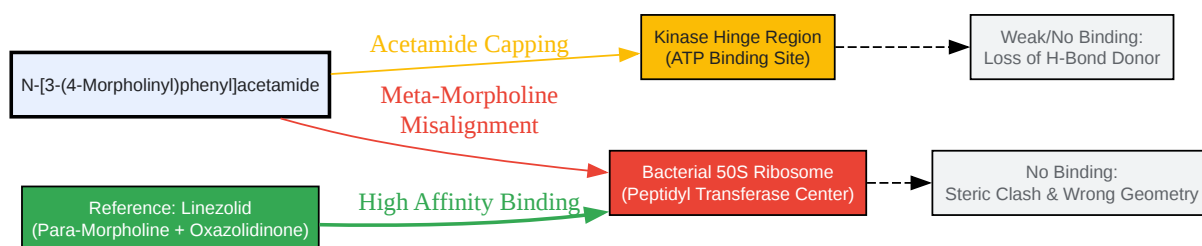
Recent studies (e.g., GLPG3970 development) highlight 3-morpholinoaniline derivatives as scaffolds for Salt-Inducible Kinase (SIK) inhibitors.

Compound	Target Affinity (SIK2 IC ₅₀)	Selectivity Profile	Application
N-[3-(4-Morpholinyl)phenyl]acetamide	Low/Micromolar (> 10 μ M)	Broad / Non-specific	Fragment Probe
GLPG3970 (Active Analog)	Nanomolar (< 10 nM)	High (Dual SIK2/3)	Clinical Candidate
3-Morpholinoaniline	Weak	Promiscuous	Precursor

Causality: The acetamide group in **N-[3-(4-Morpholinyl)phenyl]acetamide** "caps" the aniline nitrogen, preventing it from acting as a hydrogen bond donor in the kinase hinge region. This makes it a useful non-binding control to distinguish between specific hinge-binding interactions and non-specific hydrophobic aggregation.

Mechanistic Visualization (SAR)

The following diagram illustrates the Structure-Activity Relationship (SAR) and why the specific geometry of **N-[3-(4-Morpholinyl)phenyl]acetamide** leads to inactivity compared to Linezolid.



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Figure 1: SAR analysis highlighting the structural reasons for the inactivity of **N-[3-(4-Morpholinyl)phenyl]acetamide** compared to the active reference standard, Linezolid.

Experimental Protocols

To validate the bioactivity (or lack thereof) of this compound, the following self-validating protocols are recommended.

Protocol A: Minimum Inhibitory Concentration (MIC) Assay

Objective: Confirm the status of **N-[3-(4-Morpholinyl)phenyl]acetamide** as a negative control for antibacterial screens.

- Preparation:
 - Dissolve **N-[3-(4-Morpholinyl)phenyl]acetamide** in 100% DMSO to a stock concentration of 10 mM.
 - Prepare Linezolid (Positive Control) and DMSO (Vehicle Control).
- Bacterial Strain: Use *Staphylococcus aureus* (ATCC 29213).
- Plate Setup:
 - Use a 96-well microtiter plate with cation-adjusted Mueller-Hinton broth (CAMHB).
 - Perform 2-fold serial dilutions of the test compound (Range: 64 µg/mL to 0.125 µg/mL).
- Inoculation: Add bacterial suspension adjusted to CFU/mL.
- Incubation: 16–20 hours at 35°C.
- Readout: Determine the lowest concentration with no visible growth.
 - Validation Criteria: Linezolid MIC must fall within 1–4 µg/mL. Vehicle control must show full growth.
 - Expected Result: **N-[3-(4-Morpholinyl)phenyl]acetamide** MIC > 64 µg/mL.

Protocol B: Kinase Binding Assay (Thermal Shift)

Objective: Assess if the compound binds to kinase domains (e.g., SIK2) non-specifically.

- Reagents: Recombinant SIK2 kinase domain, SYPRO Orange dye, ATP (optional).
- Reaction Mix:
 - 1 μ M Kinase + 5x SYPRO Orange + 10 μ M Test Compound.
- Instrument: Real-time PCR machine (melt curve program).
- Procedure:
 - Ramp temperature from 25°C to 95°C at 0.5°C/min.
 - Measure fluorescence (unfolding).
- Analysis: Calculate the Melting Temperature (T_m).
 - .
 - Interpretation: A T_m shift indicates significant binding.
 - Expected Result:
(No significant binding due to acetamide capping).

References

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Sources

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